

The Mechanism of Action of LAS191859: An In-Depth Technical Guide

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Compound of Interest

Compound Name: LAS191859

Cat. No.: B608470

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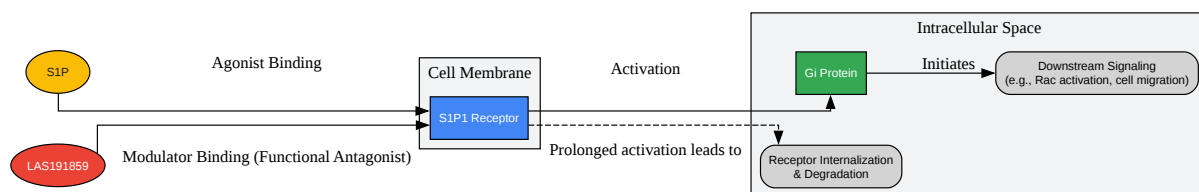
Abstract

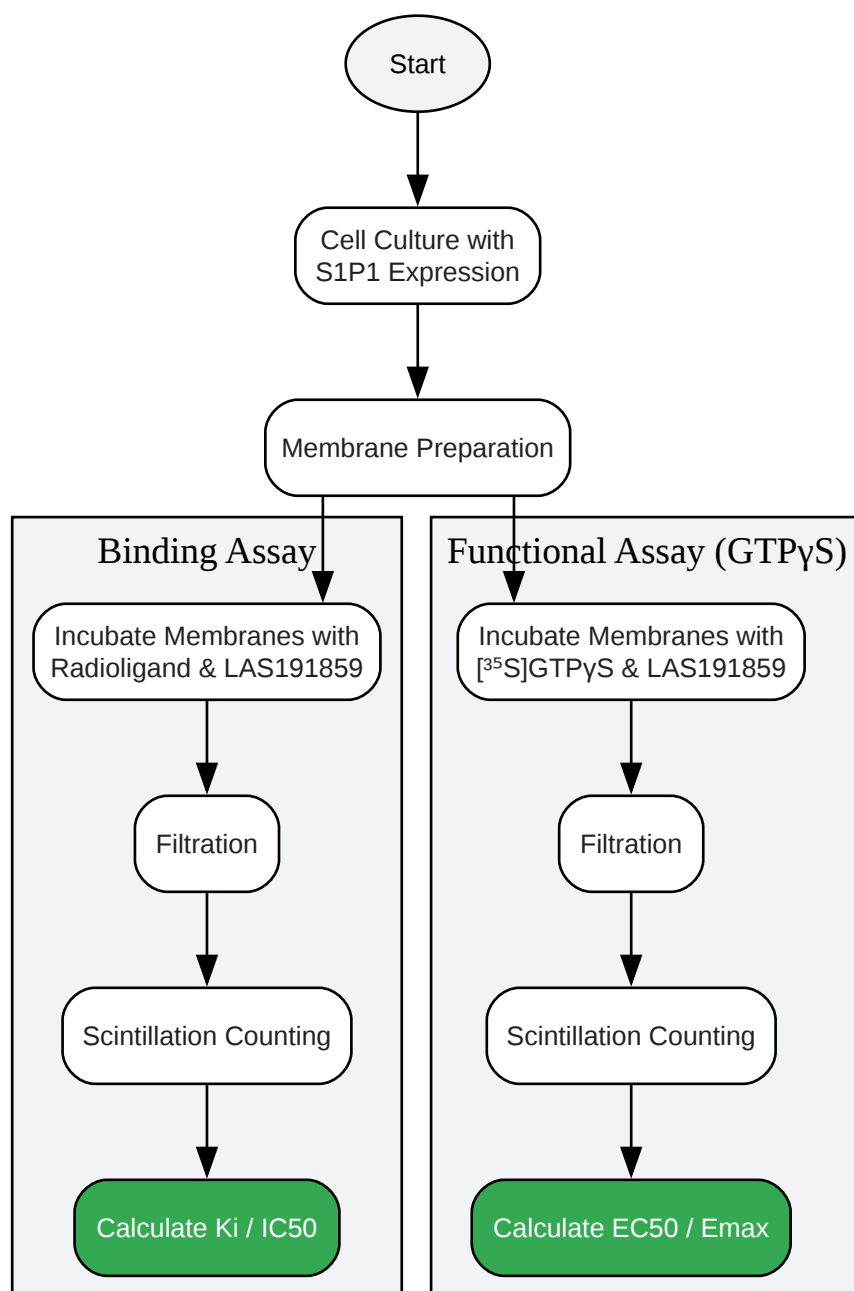
LAS191859 is a selective sphingosine-1-phosphate receptor 1 (S1P1) modulator developed by Almirall. As a member of this class of therapeutic agents, its primary mechanism of action revolves around the modulation of lymphocyte trafficking, leading to a reduction of circulating lymphocytes. This targeted immunomodulatory effect is achieved through the functional antagonism of the S1P1 receptor, a key regulator of immune cell egress from lymphoid tissues. This guide provides a detailed overview of the core mechanism of action of **LAS191859**, based on the established pharmacology of S1P1 receptor modulators. Due to the limited availability of specific preclinical and clinical data for **LAS191859** in the public domain, this document focuses on the well-characterized pathways and experimental methodologies relevant to this class of compounds.

Core Mechanism: S1P1 Receptor Modulation and Lymphocyte Sequestration

The therapeutic effect of **LAS191859** is predicated on its interaction with the S1P1 receptor, a G protein-coupled receptor (GPCR) crucial for the egress of lymphocytes from secondary lymphoid organs, such as lymph nodes and the spleen.

Signaling Pathway of S1P1 Receptor Activation and **LAS191859**-mediated Modulation:





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